

Personal protective equipment for handling 5-Methyl-1-hexanol

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Compound of Interest

Compound Name: 5-Methyl-1-hexanol

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Essential Safety and Handling Guide for 5-Methyl-1-hexanol

This guide provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **5-Methyl-1-hexanol**. The following procedural guidance outlines operational plans for safe use and disposal, as well as emergency response protocols.

Chemical and Physical Properties

A summary of key quantitative data for **5-Methyl-1-hexanol** is presented below. Understanding these properties is crucial for safe handling and storage.

Property	Value
CAS Number	627-98-5[1][2][3][4][5]
Molecular Formula	C ₇ H ₁₆ O[1][5]
Molecular Weight	116.20 g/mol [5]
Appearance	Liquid
Boiling Point	167-170 °C (333-338 °F)[3]
Flash Point	30 °C (86 °F)
Density	0.823 g/mL at 25 °C
Vapor Pressure	0.8 mmHg at 25 °C (estimated)[3]

Operational Plan: Safe Handling and Storage

Adherence to the following procedures is mandatory to ensure a safe laboratory environment when working with **5-Methyl-1-hexanol**.

Engineering Controls

- Ventilation: Always handle **5-Methyl-1-hexanol** in a well-ventilated area.[1][2] A properly functioning chemical fume hood is required.
- Safety Equipment: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[2][6]
- Ignition Sources: Use explosion-proof electrical, ventilating, and lighting equipment.[1][6]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary defense against chemical exposure.[7] All PPE must be inspected before use.[1]

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][8] A face shield may be required for splash hazards.[9]

- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves (e.g., nitrile or butyl rubber).[1][2][10]
Gloves must be inspected prior to use and disposed of properly after handling.[1][10]
 - Protective Clothing: Wear a lab coat, apron, or other protective clothing to prevent skin contact.[1][2] For significant exposure risks, fire/flammable resistant and impervious clothing is recommended.[1][8]
- Respiratory Protection: If ventilation is inadequate or if exposure limits are likely to be exceeded, use a full-face respirator with an appropriate vapor cartridge.[2][8]

Safe Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1][2][11]
- Do not eat, drink, or smoke in handling areas.[1][11]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][2][9]
- Use non-sparking tools to prevent ignition.[1]
- Ground and bond containers and receiving equipment to prevent static discharge.[1]
- Keep containers tightly sealed when not in use.[1][2][9]
- Wash hands thoroughly after handling.[1][2]

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][9]
- Keep the storage area cool.[1][6][9]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[2][6][10]

Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][2] Seek immediate medical attention.[11]
- Skin Contact: Take off immediately all contaminated clothing.[1] Wash the affected area with plenty of soap and water.[1][2] If skin irritation occurs, get medical help.[1]
- Inhalation: Move the person into fresh air.[1][2] If breathing is difficult, give oxygen.[1][2] If not breathing, give artificial respiration.[1][2] Seek immediate medical attention.
- Ingestion: Rinse mouth with water.[1][2] Do NOT induce vomiting.[1][10] Never give anything by mouth to an unconscious person.[1] Call a physician or poison control center immediately.[1][11]

Spill Response

- Ensure adequate ventilation and evacuate personnel to a safe area.[1]
- Remove all sources of ignition.[1]
- Wear appropriate personal protective equipment as outlined above.[1]
- Prevent the spill from entering drains.[1][2]
- Contain and absorb the spillage with non-combustible, inert absorbent material (e.g., sand, earth, vermiculite).[9][10]
- Collect the absorbed material into a suitable, closed container for disposal using spark-proof tools.[1][9]

Fire Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[1][2]

- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[12]
- Specific Hazards: The vapor is flammable and may form explosive mixtures with air.[6] Vapors may travel to a source of ignition and flash back.[6] Containers may explode when heated.[6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

Disposal Plan

- Disposal of **5-Methyl-1-hexanol** and its containers must be conducted in accordance with all applicable federal, state, and local regulations.[1][2][9]
- Do not allow the chemical to enter drains or the environment.[1]
- Where possible, the material should be recycled.[9] Otherwise, it may be disposed of by burning in a chemical incinerator equipped with an afterburner and scrubber.[9] Contact a licensed professional waste disposal service.[10]

Procedural Workflow

The following diagram illustrates the logical workflow for the safe handling of **5-Methyl-1-hexanol**, from initial preparation to final disposal.

Caption: Safe Handling Workflow for **5-Methyl-1-hexanol**.

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